

Technical Guide: Physicochemical Properties of Ethyl 4-amino-3-ethoxybenzoate

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Compound of Interest

Compound Name: Ethyl 4-amino-3-ethoxybenzoate

Cat. No.: B373527

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This document provides core physicochemical data for **Ethyl 4-amino-3-ethoxybenzoate**, a compound relevant in various research and development applications. The information is presented for easy reference and integration into laboratory and developmental workflows.

Compound Data Summary

The fundamental molecular properties of **Ethyl 4-amino-3-ethoxybenzoate** are summarized in the table below. This data is essential for stoichiometric calculations, analytical method development, and chemical structure elucidation.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₅ NO ₃	[1]
Molecular Weight	209.24 g/mol	[1]
CAS Number	342044-64-8	[1]

Chemical Structure

The two-dimensional chemical structure of **Ethyl 4-amino-3-ethoxybenzoate** is depicted in the diagram below. This visualization clarifies the atomic arrangement and functional groups within

the molecule, including the ethyl ester, the amino group, and the ethoxy group attached to the central benzene ring.

Caption: Chemical structure of **Ethyl 4-amino-3-ethoxybenzoate**.

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References

- 1. calpaclab.com [calpaclab.com]
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